

assessing the protective film of IZS-L with SEM and XPS

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Compound of Interest

Compound Name: IZS-L

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A Comparative Guide to the Protective Film of IZS-L for Corrosion Inhibition

For researchers and professionals in drug development and material science, identifying effective corrosion inhibitors is paramount for ensuring the integrity and longevity of metallic substrates. This guide provides a detailed comparison of the protective film formed by **IZS-L** (sodium 2-(1H-imidazol-1-yl)-4-methylpentanoate), an amino acid-derived corrosion inhibitor, with its structural analogs, IZS-P and IZS-M. The assessment is based on quantitative performance data and surface analysis using Scanning Electron Microscopy (SEM) and X-ray Photoelectron Spectroscopy (XPS).

Performance Comparison of IZS-L and Alternatives

The corrosion inhibition efficiency of **IZS-L** and its alternatives, IZS-P (sodium 2-(1H-imidazol-1-yl)-3-phenylpropanoate) and IZS-M (sodium 2-(1H-imidazol-1-yl)-4-(methylthio)butanoate), on mild steel in an artificial seawater environment reveals significant differences in their protective film formation and efficacy.[\[1\]](#)

Inhibitor	Concentration (mmol L ⁻¹)	Inhibition Efficiency (%) after 5 days
IZS-L	6.30	24.77
IZS-P	8.40	82.46
IZS-M	5.85	67.19

Data sourced from Haque et al., 2023.[1]

As the data indicates, **IZS-L** exhibits the lowest corrosion inhibition among the three compounds, suggesting a less effective protective film.[1] **IZS-P**, with its benzylic group, forms the most effective and uniform protective film, leading to the highest inhibition efficiency.[1]

Surface Analysis of the Protective Film

The formation and morphology of the protective inhibitor film on the metal surface are critical to its performance. These characteristics are elucidated through advanced surface analysis techniques.

Scanning Electron Microscopy (SEM) Analysis

SEM imaging provides a visual representation of the mild steel surface after prolonged immersion in the corrosive environment, with and without the inhibitors.

Observations:

- **Blank (No Inhibitor):** The mild steel surface without any inhibitor shows significant corrosion, characterized by a rough and damaged topography.
- **With IZS-L:** The surface shows some level of protection compared to the blank, but corrosion is still evident. The protective film is likely not uniform or dense enough to provide complete protection.
- **With IZS-P and IZS-M:** The surfaces treated with IZS-P and IZS-M exhibit a much smoother morphology, indicating the formation of a more effective and stable protective film that significantly mitigates corrosion.[1]

X-ray Photoelectron Spectroscopy (XPS) Analysis

XPS is employed to determine the elemental composition and chemical state of the elements within the protective film formed on the mild steel surface. While the specific spectra for **IZS-L** are not publicly available, the study by Haque et al. (2023) confirms that XPS analysis was conducted and supports the formation of an inhibitor film on the metal surface.[1] The analysis would typically identify the presence of key elements from the inhibitor molecule (such as

nitrogen and carbon from the imidazole ring and the amino acid backbone) and iron oxides, confirming the adsorption of the inhibitor and its interaction with the steel surface.

Experimental Protocols

Scanning Electron Microscopy (SEM)

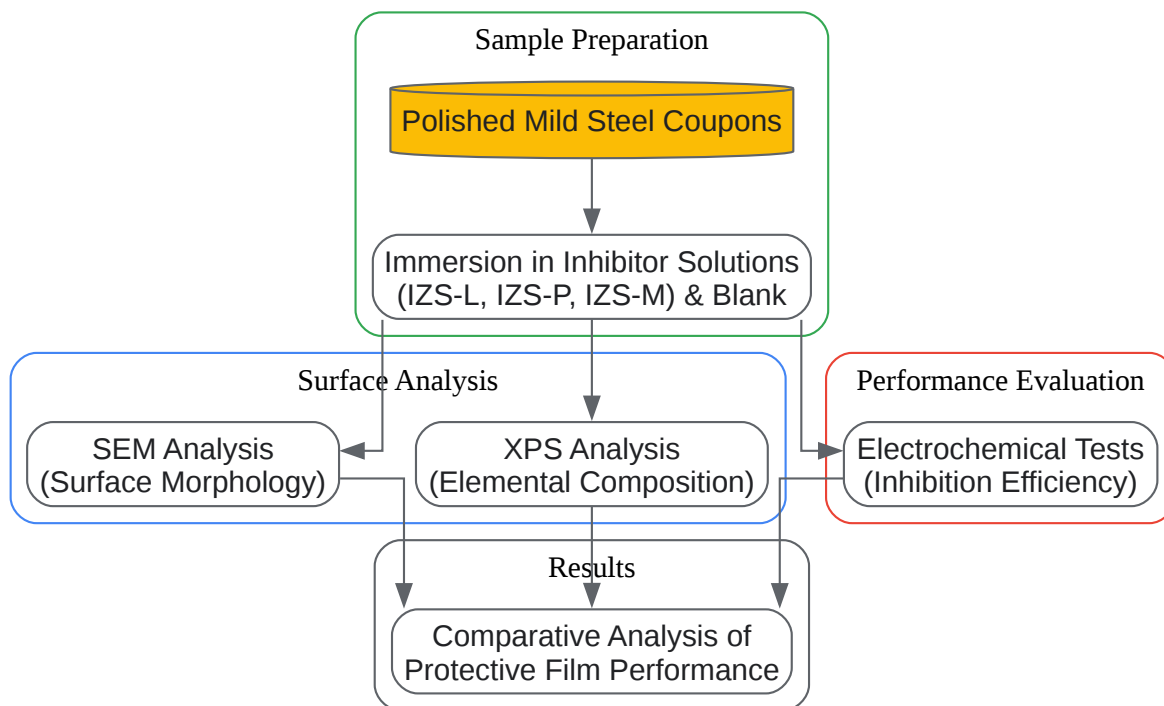
- **Sample Preparation:** Mild steel coupons are polished using a series of emery papers of decreasing grit size, followed by washing with distilled water and acetone, and then dried. The polished coupons are then immersed in the artificial seawater solution containing the respective inhibitors (**IZS-L**, **IZS-P**, or **IZS-M**) at their optimal concentrations for a specified period (e.g., 5 days). A control coupon is immersed in the inhibitor-free solution.
- **Imaging:** After the immersion period, the coupons are removed, gently rinsed with distilled water to remove any loose deposits, and dried. The surface morphology of the coupons is then examined using a Scanning Electron Microscope. The instrument bombards the sample with a focused beam of electrons to produce high-resolution images of the surface.

X-ray Photoelectron Spectroscopy (XPS)

- **Sample Preparation:** Similar to the SEM sample preparation, mild steel specimens are immersed in the inhibitor solutions for a set duration to allow for the formation of a protective film.
- **Analysis:** The samples are then introduced into the ultra-high vacuum chamber of the XPS instrument. A monochromatic X-ray source irradiates the sample surface, causing the emission of photoelectrons. An electron energy analyzer measures the kinetic energy of the emitted electrons. The binding energy of the electrons is then calculated, which is characteristic of the elements and their chemical states present on the surface.

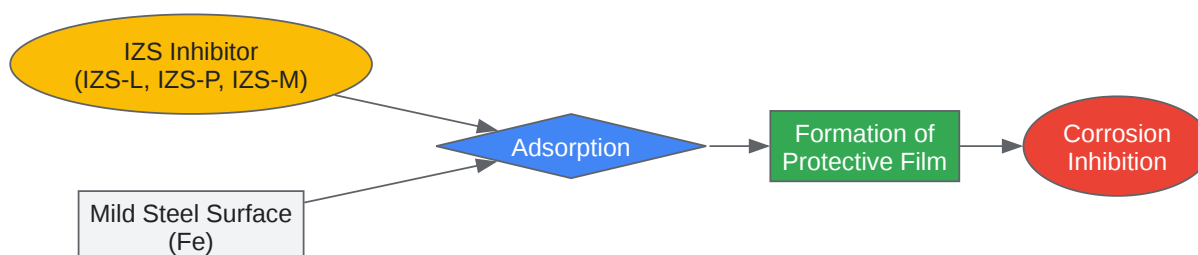
Experimental Workflow and Inhibition Mechanism

The following diagrams illustrate the logical flow of the experimental assessment and the proposed mechanism of action for the IZS series of inhibitors.



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Caption: Experimental workflow for assessing **IZS-L** protective film.



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Caption: Proposed corrosion inhibition mechanism of IZS compounds.

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References

- 1. Environmentally Benign Water-Soluble Sodium L-2-(1-Imidazolyl) Alkanoic Acids as New Corrosion Inhibitors for Mild Steel in Artificial Seawater - PMC [pmc.ncbi.nlm.nih.gov]
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